

In-Depth Technical Guide to Spironolactone-d3: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Spironolactone-d3-1*

Cat. No.: *B12406257*

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This technical guide provides a comprehensive overview of the physical and chemical properties of Spironolactone-d3, a deuterated analog of Spironolactone. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry. Spironolactone-d3 is primarily utilized as an internal standard in analytical and pharmacokinetic studies to enhance the accuracy of mass spectrometry and liquid chromatography analyses.^[1]

Chemical and Physical Properties

Spironolactone-d3 is a synthetic steroid that is structurally similar to the mineralocorticoid aldosterone. The introduction of deuterium atoms provides a stable isotopic label, making it an ideal internal standard for quantitative analysis of Spironolactone in biological matrices.

Table 1: Physical and Chemical Properties of Spironolactone-d3 and Spironolactone

Property	Spironolactone-d3	Spironolactone
Molecular Formula	C24H29D3O4S	C24H32O4S[2][3][4]
Molecular Weight	419.59 g/mol [5][6]	416.58 g/mol [2][3][4]
CAS Number	Not explicitly found for d3	52-01-7[2][3][4][5]
Appearance	White to off-white powder (presumed)	White to light tan crystalline powder
Melting Point	Not explicitly found	134-135 °C[2]
Boiling Point	Not explicitly found	Not available
Solubility	Soluble in Methanol, Ethanol, Acetonitrile	Soluble in acetone, ethanol, ethyl acetate, and chloroform. Slightly soluble in methanol and water.
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year[5]	Store at controlled room temperature.

Spectroscopic Data

While specific spectra for Spironolactone-d3 are not readily available in the public domain, the following provides an overview of the expected spectroscopic characteristics based on the structure and data for unlabeled Spironolactone.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum of Spironolactone-d3 would be very similar to that of Spironolactone, with the key difference being the absence of signals corresponding to the three deuterated positions. The exact location of the deuterium atoms would determine which signals are absent.
 - ¹³C NMR: The carbon-13 NMR spectrum would also be nearly identical to that of Spironolactone. The carbons directly bonded to deuterium would exhibit a characteristic multiplet splitting pattern due to C-D coupling.

- **Mass Spectrometry (MS):** The mass spectrum of Spironolactone-d3 will show a molecular ion peak (M⁺) that is 3 mass units higher than that of unlabeled Spironolactone, reflecting the presence of the three deuterium atoms. This mass shift is the basis for its use as an internal standard in mass spectrometric assays.
- **Infrared (IR) Spectroscopy:** The IR spectrum is expected to be very similar to that of Spironolactone, with potential subtle shifts in the C-H stretching vibrations due to the presence of C-D bonds.

Experimental Protocols

The following are detailed methodologies for key experiments related to the analysis and characterization of Spironolactone and can be adapted for Spironolactone-d3.

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

This method is suitable for determining the purity and concentration of Spironolactone-d3.

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).^[7]
- **Mobile Phase:** A mixture of acetonitrile and a phosphate buffer solution (pH 4) in a 1:1 ratio.^[7]
- **Flow Rate:** 1.5 mL/min.^[7]
- **Detection Wavelength:** 240 nm.^[7]
- **Column Temperature:** 40 °C.^[7]
- **Standard Preparation:** A stock solution of Spironolactone-d3 is prepared by dissolving a precisely weighed amount in the mobile phase. Serial dilutions are then made to create a calibration curve.
- **Sample Preparation:** The sample containing Spironolactone-d3 is dissolved in the mobile phase, filtered through a 0.45 µm filter, and injected into the HPLC system.

- Quantification: The concentration of Spironolactone-d3 in the sample is determined by comparing its peak area to the calibration curve generated from the standards.

UV-Visible Spectrophotometry for Concentration Determination

A simple and rapid method for determining the concentration of Spironolactone-d3 in a solution.

- Instrumentation: A UV-Vis spectrophotometer.
- Solvent: Methanol.[8]
- Procedure:
 - A standard stock solution of Spironolactone-d3 (e.g., 100 µg/mL) is prepared by dissolving a known amount in methanol.[8]
 - A series of standard solutions with concentrations ranging from 5.0 to 30.0 µg/mL are prepared by diluting the stock solution.[8]
 - The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}), which is approximately 238 nm for Spironolactone.[8]
 - A calibration curve is constructed by plotting absorbance versus concentration.
 - The absorbance of the unknown sample solution is measured, and its concentration is determined using the calibration curve.

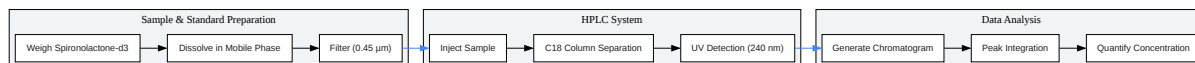
Biological Activity and Mechanism of Action

Spironolactone-d3 is expected to have the same biological activity and mechanism of action as unlabeled Spironolactone. Spironolactone is a competitive antagonist of the mineralocorticoid receptor (MR), thereby blocking the effects of aldosterone.[2][5] It also possesses antiandrogenic activity by acting as an antagonist at the androgen receptor (AR).[2]

The primary use of Spironolactone-d3 is as an internal standard, where its biological activity is not the primary focus. However, understanding the mechanism of the parent compound is crucial for interpreting pharmacokinetic and metabolic studies.

Visualizations

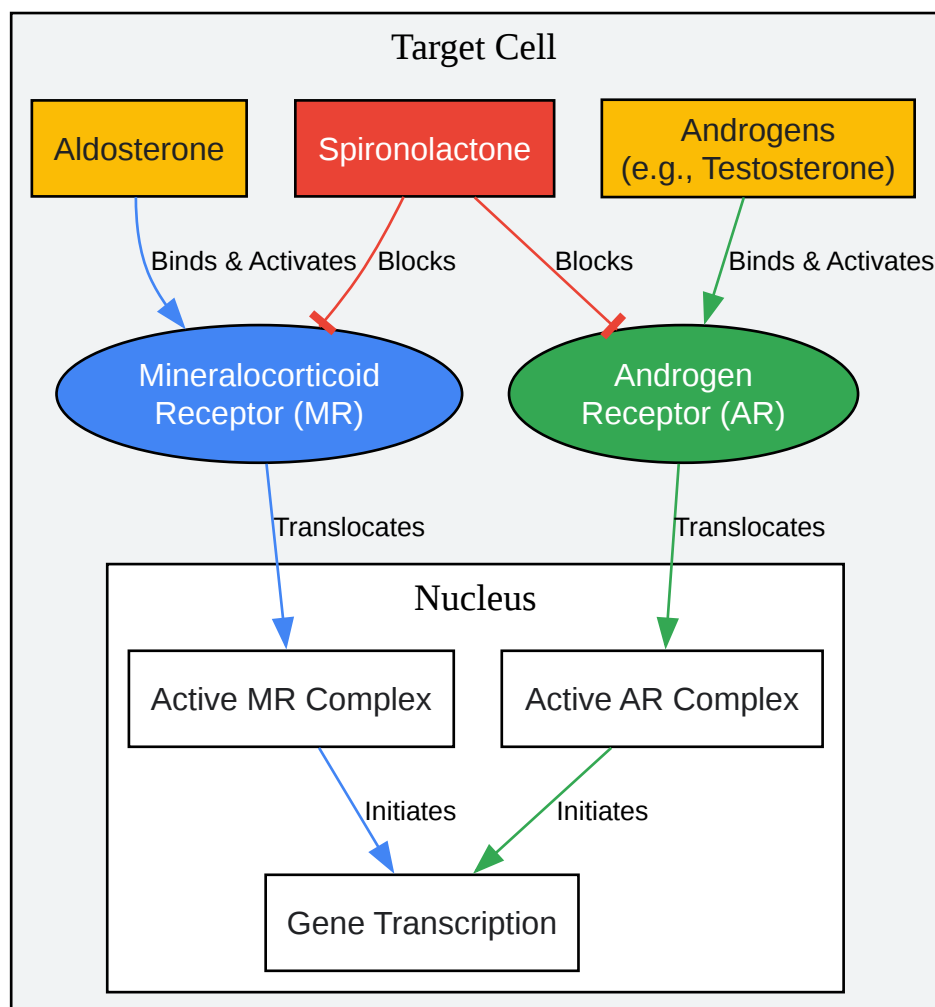
Experimental Workflow for HPLC Analysis



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Caption: Workflow for the quantification of Spironolactone-d3 using HPLC.

Mechanism of Action of Spironolactone



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Caption: Dual antagonistic action of Spironolactone on mineralocorticoid and androgen receptors.

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- To cite this document: BenchChem. [In-Depth Technical Guide to Spironolactone-d3: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12406257#spironolactone-d3-1-physical-and-chemical-properties]

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